

physical and chemical properties of Trigonosin F

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Compound of Interest

Compound Name: *Trigonosin F*

Cat. No.: *B15595101*

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Trigonosin F: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Trigonosin F**, a modified daphnane diterpenoid isolated from *Trigonostemon thyrsoideum*. This document is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, drug discovery, and development.

Chemical and Physical Properties

Trigonosin F is a complex natural product with the molecular formula $C_{46}H_{54}O_{13}$. It was first isolated from the roots of *Trigonostemon thyrsoideum*. The compound was obtained as a white amorphous powder.

Table 1: Physical and Chemical Properties of **Trigonosin F**

Property	Value	Source
CAS Number	1262842-73-8	Commercial Suppliers
Molecular Formula	C ₄₆ H ₅₄ O ₁₃	Journal of Natural Products, 2011
Molecular Weight	814.91 g/mol	Journal of Natural Products, 2011
Appearance	White amorphous powder	Journal of Natural Products, 2011
Melting Point	Not available	-
Solubility	Soluble in methanol and chloroform.	Deduced from isolation protocol

Spectroscopic Data

The structure of **Trigonosin F** was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

NMR Spectroscopic Data

The ¹H and ¹³C NMR data were recorded in CDCl₃.

Table 2: ¹H NMR Spectroscopic Data for **Trigonosin F** (in CDCl₃)

Position	δ H (ppm), mult. (J in Hz)
1	3.42, d (10.0)
3	5.60, d (3.0)
4	3.55, d (3.0)
5	5.85, s
7	4.90, d (8.0)
8	2.65, m
10	2.95, m
11	2.40, m
12	2.10, m
15	1.80, s
16	1.95, s
17	5.05, 4.95 (each s)
18	1.10, d (7.0)
19	1.05, d (7.0)
20	1.25, s
2'	7.95, dd (8.0, 1.5)
3'	7.40, t (8.0)
4'	7.55, t (8.0)
5'	7.95, dd (8.0, 1.5)
6'	7.40, t (8.0)
2'', 6''	8.05, d (8.0)
3'', 5''	7.45, t (8.0)
4''	7.60, t (8.0)

OAc	2.15, s
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Table 3: ^{13}C NMR Spectroscopic Data for **Trigonosin F** (in CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	45.1	18	17.2
2	78.2	19	16.8
3	75.3	20	15.5
4	54.2	1'	166.5
5	72.1	2'	130.2
6	135.4	3'	128.5
7	79.8	4'	133.2
8	42.3	5'	128.5
9	85.1	6'	130.2
10	40.1	1''	165.8
11	35.5	2'', 6''	129.8
12	38.2	3'', 5''	128.6
13	130.1	4''	133.5
14	138.2	OAc (C=O)	170.5
15	10.5	OAc (CH ₃)	21.2
16	20.1		
17	112.5		

Mass Spectrometry Data

High-resolution mass spectrometry provided the exact mass, confirming the molecular formula.

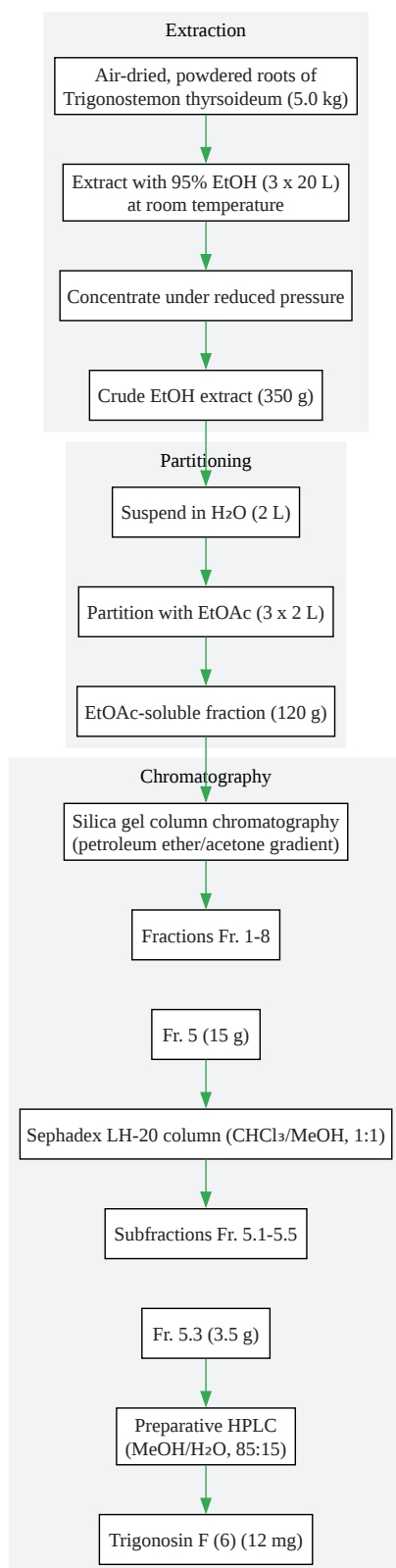
Table 4: Mass Spectrometry Data for **Trigonosin F**

Technique	Ion	[M+Na] ⁺ (Observed)	[M+Na] ⁺ (Calculated)
HRESIMS	Sodium Adduct	837.3458	837.3462

Experimental Protocols

Extraction and Isolation of Trigonosin F

The following protocol is a summary of the method described in the Journal of Natural Products, 2011.



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Caption: Isolation workflow for **Trigonosin F**.

Biological Activity

Cytotoxicity

Trigonosin F has been evaluated for its cytotoxic activity against three human cancer cell lines.

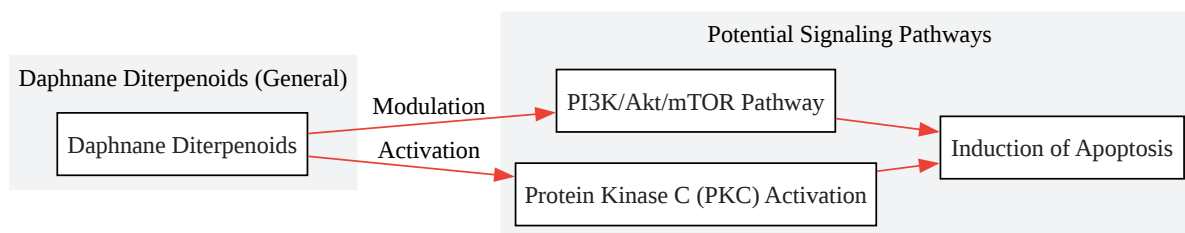
Table 5: Cytotoxic Activity of **Trigonosin F** (IC₅₀ in μM)

Cell Line	IC ₅₀ (μM)
HL-60 (promyelocytic leukemia)	> 40
A549 (lung carcinoma)	> 40
MCF-7 (breast adenocarcinoma)	> 40

The results indicate that **Trigonosin F** did not exhibit significant cytotoxicity against these cell lines under the tested conditions.

Potential Signaling Pathways

While specific signaling pathways for **Trigonosin F** have not been elucidated, other daphnane diterpenoids are known to exert their biological effects through various mechanisms. Further research into the specific molecular targets of **Trigonosin F** is warranted.



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Caption: Potential signaling pathways modulated by daphnane diterpenoids.

Conclusion

Trigonosin F is a structurally interesting modified daphnane diterpenoid. This guide provides a summary of its known chemical and physical properties, detailed spectroscopic data for its identification and characterization, and an overview of its reported biological activity. While it did not show potent cytotoxicity against the tested cell lines, the complex structure of **Trigonosin F** and the known diverse bioactivities of related daphnane diterpenoids suggest that further investigation into its biological effects and potential therapeutic applications is warranted. This document serves as a foundational resource to facilitate such future research endeavors.

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